

# Technical Support Center: Spectrophotometric Interference of Direct Orange 118

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## Compound of Interest

Compound Name: Direct orange 118

Cat. No.: B12380279

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This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges arising from the spectrophotometric interference of **Direct Orange 118**. This water-soluble, double azo dye, commonly used in the paper and textile industries, can be a significant source of interference in various quantitative assays.

## Frequently Asked Questions (FAQs)

Q1: What is **Direct Orange 118** and why does it interfere with spectrophotometric measurements?

A1: **Direct Orange 118** is a synthetic organic dye belonging to the double azo class.<sup>[1]</sup> Its chemical structure contains two azo groups (-N=N-) which are chromophores, meaning they absorb light in the visible spectrum, giving the dye its characteristic orange color.<sup>[1]</sup> This light absorption is the primary cause of interference in spectrophotometric assays, where the absorbance of a specific analyte is measured to determine its concentration. If the absorption spectrum of **Direct Orange 118** overlaps with that of the analyte or the product of a colorimetric reaction, it can lead to artificially inflated absorbance readings and inaccurate quantification.

Q2: What are the primary spectrophotometric properties of **Direct Orange 118**?

A2: While specific data for **Direct Orange 118** is not readily available in public literature, its properties can be inferred from its chemical class and general knowledge of similar azo dyes.

Property	Value	Notes
Chemical Name	C.I. Direct Orange 118	
CAS Number	60202-34-8	[2]
Molecular Formula	C <sub>35</sub> H <sub>24</sub> N <sub>6</sub> Na <sub>4</sub> O <sub>15</sub> S <sub>4</sub>	[1]
Molecular Weight	988.82 g/mol	[1]
Appearance	Orange Powder	
Solubility	Water Soluble	
Absorption Maximum (λ <sub>max</sub> )	Estimated in the 400-500 nm range	Based on similar orange azo dyes. The exact λ <sub>max</sub> should be determined empirically in the experimental buffer.
Molar Absorptivity (ε)	Varies with pH and solvent	This is a measure of how strongly the dye absorbs light at a specific wavelength. It needs to be determined experimentally for accurate quantitative analysis.

Q3: What types of assays are most susceptible to interference from **Direct Orange 118**?

A3: Any colorimetric or spectrophotometric assay that involves measurements in the visible spectrum, particularly in the blue-green to orange region (approximately 400-600 nm), is at high risk of interference. This includes:

- Enzymatic assays: Many enzymatic assays rely on the production of a colored product that is quantified spectrophotometrically.
- Protein quantification assays: Certain protein assays, like some variations of the Bradford assay, produce a colored complex.
- Drug dissolution testing: If the drug formulation contains **Direct Orange 118** as a colorant, it can interfere with the spectrophotometric determination of the active pharmaceutical

ingredient (API) concentration.

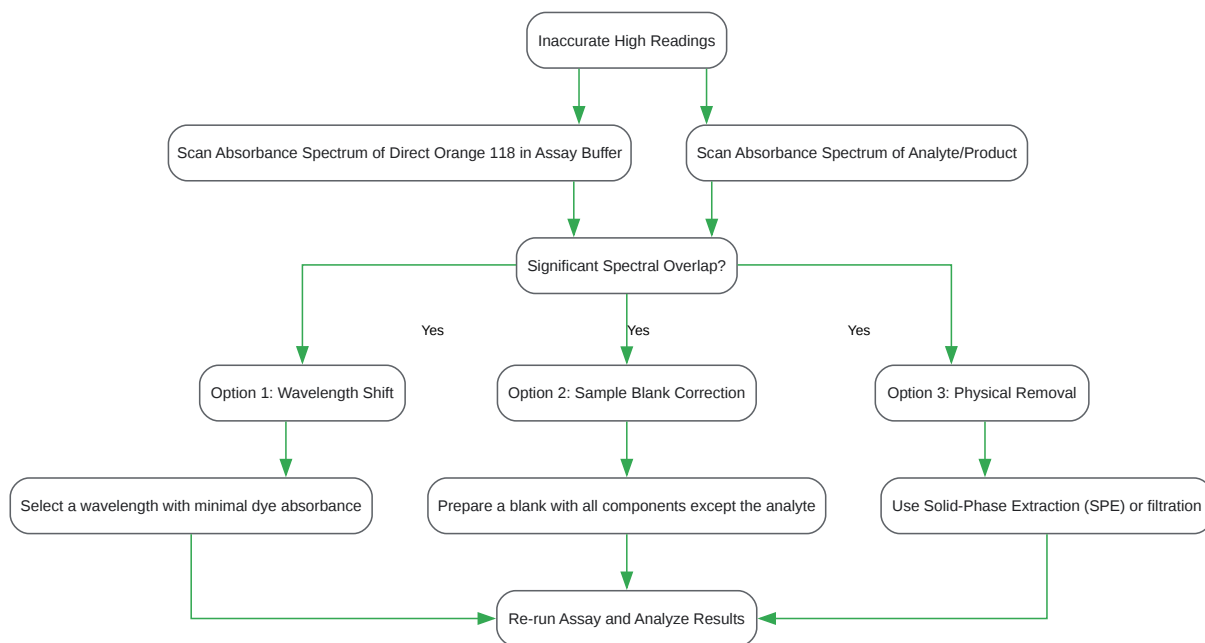
- Nitrite and nitrate determination: The Griess test, a common method for measuring nitrite, produces a red azo dye, which can be subject to interference.

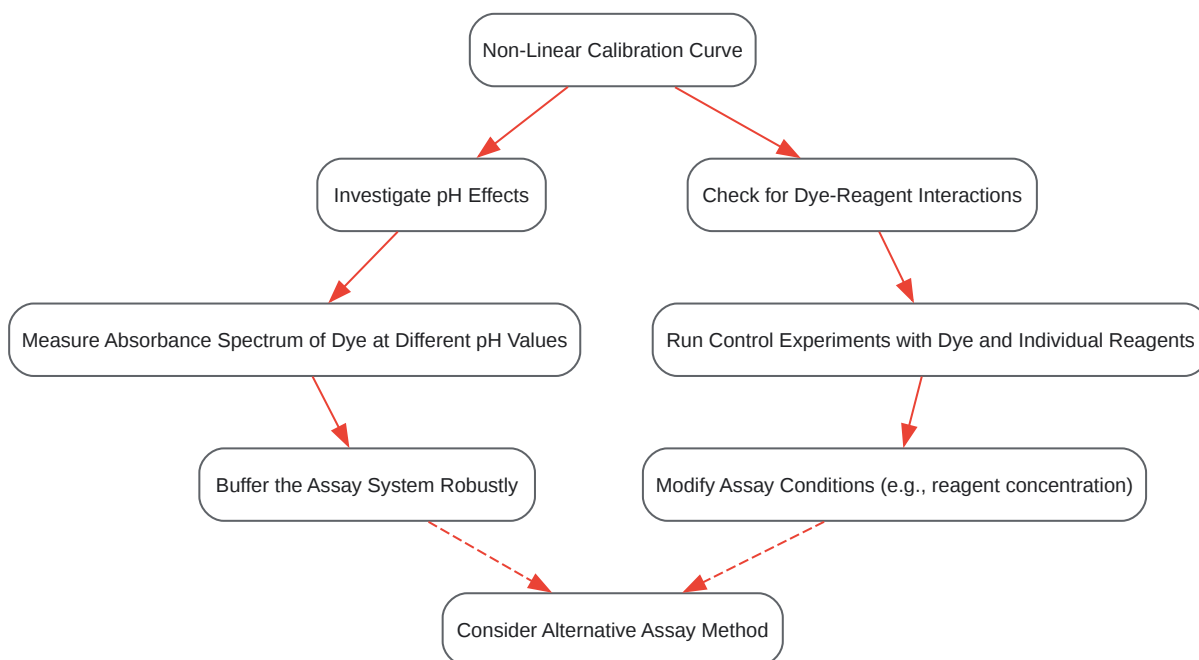
## Troubleshooting Guides

### Issue 1: Inaccurate and Overestimated Analyte Concentration

Possible Cause: Spectral overlap between **Direct Orange 118** and the analyte or colorimetric indicator.

Troubleshooting Workflow:





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## References

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